

# Technical Support Center: ACHN-975 TFA In Vivo Experiments

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: ACHN-975 TFA

CAS No.: 1410809-37-8

Cat. No.: B3047518

[Get Quote](#)

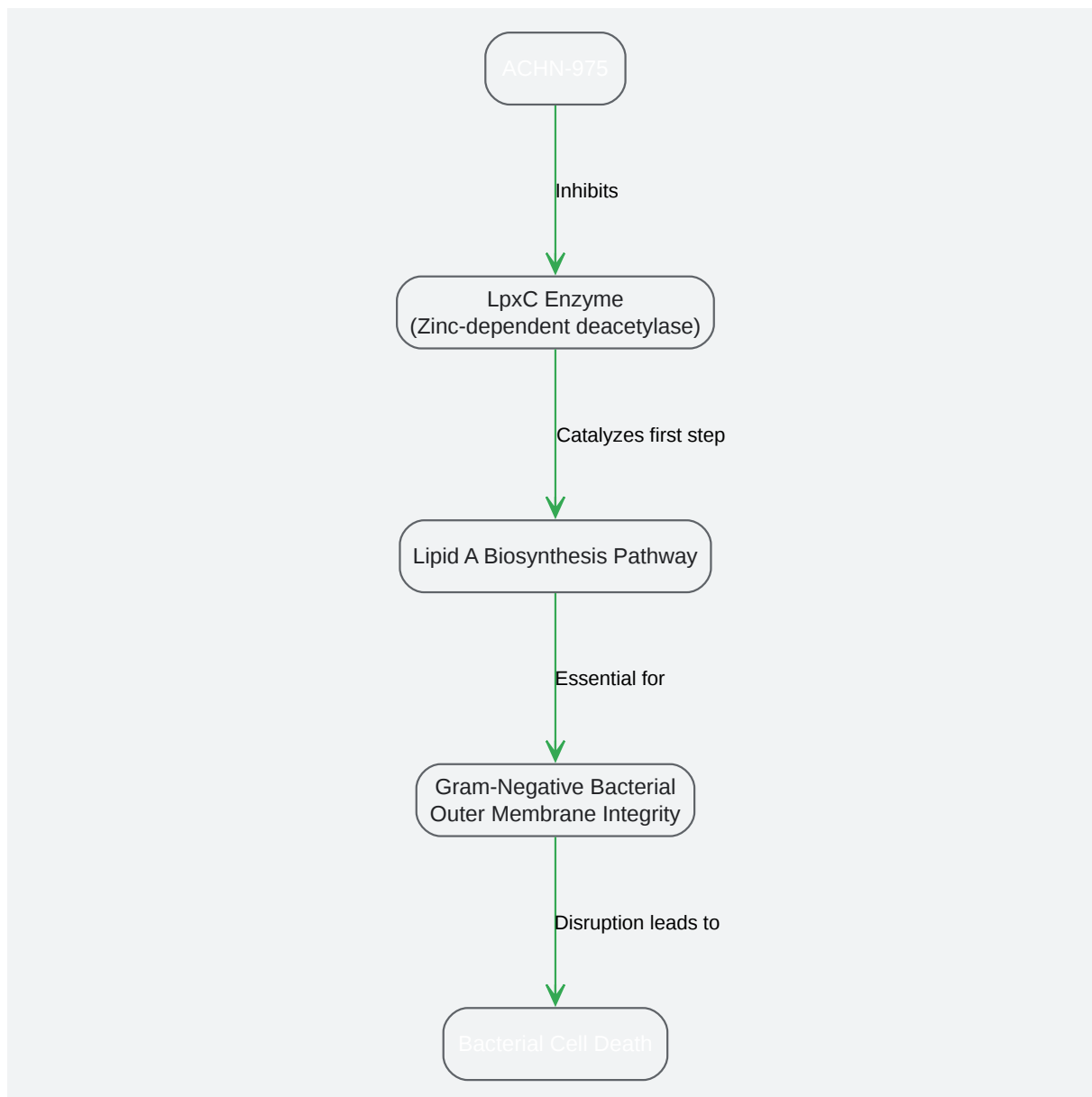
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using **ACHN-975 TFA** in in vivo experiments.

## Frequently Asked Questions (FAQs)

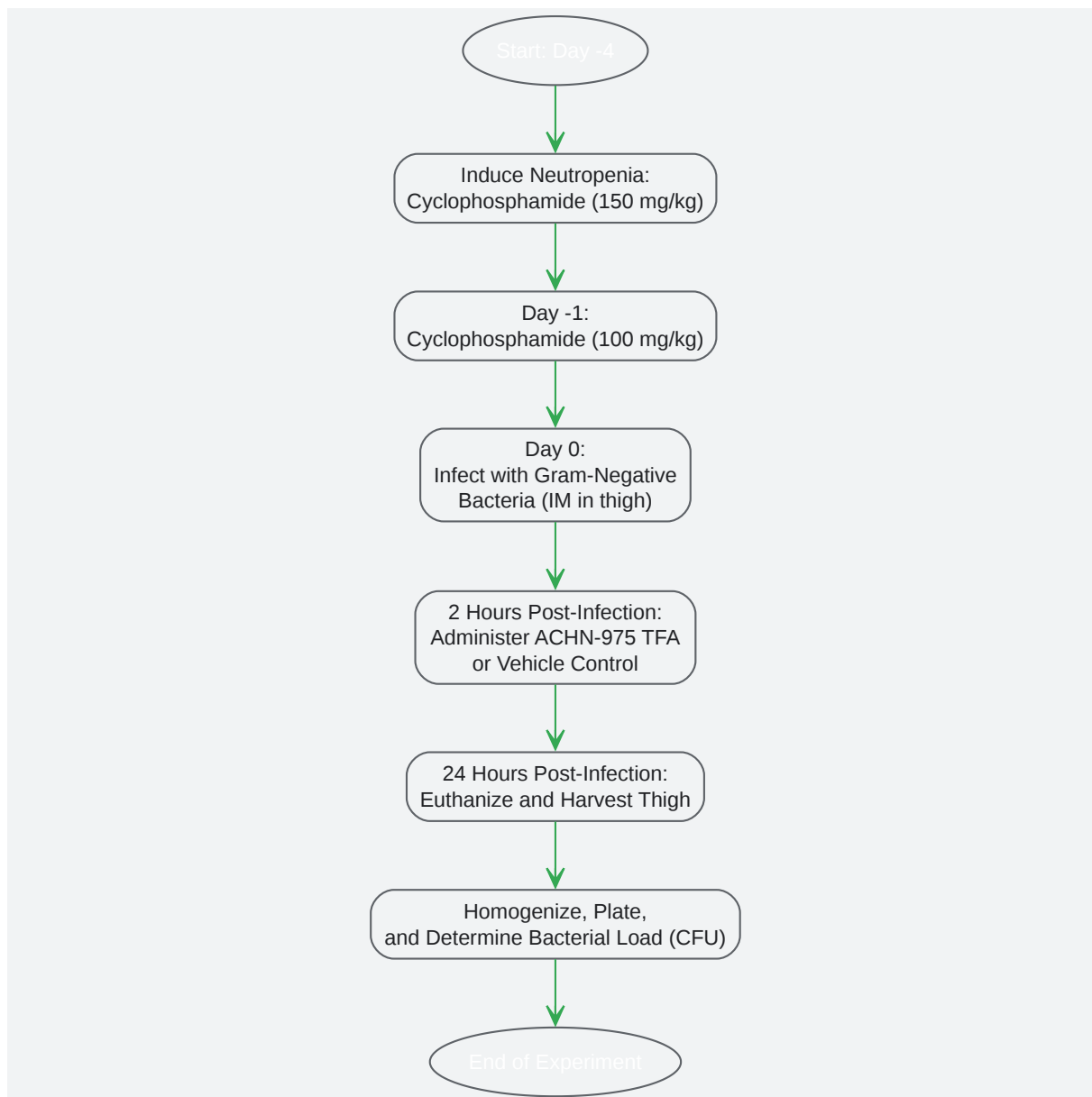
Q1: What is ACHN-975 and what is its mechanism of action?

A1: ACHN-975 is a selective, subnanomolar inhibitor of UDP-3-O-(R-3-hydroxymyristoyl)-N-acetylglucosamine deacetylase (LpxC).[1] LpxC is an essential zinc-dependent metalloenzyme that catalyzes the first committed step in the biosynthesis of lipid A, a critical component of the outer membrane of most Gram-negative bacteria.[1][2][3] By inhibiting LpxC, ACHN-975 disrupts the integrity of the bacterial outer membrane, leading to bactericidal activity against a wide range of Gram-negative pathogens.[1]

Diagram: ACHN-975 Mechanism of Action







[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- [1. noblelifesci.com \[noblelifesci.com\]](https://noblelifesci.com)
- [2. Mouse Neutropenic Thigh Infection Model \[bio-protocol.org\]](https://bio-protocol.org)
- [3. Neutropenic thigh mouse model – REVIVE \[revive.gardp.org\]](https://revive.gardp.org)
- To cite this document: BenchChem. [Technical Support Center: ACHN-975 TFA In Vivo Experiments]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3047518/docs#technical-support-center-achn-975-tfa-in-vivo-experiments\]](https://www.benchchem.com/product/b3047518/docs#technical-support-center-achn-975-tfa-in-vivo-experiments)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check